

# Proper Disposal Procedures for GB1107

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## Compound of Interest

Compound Name: GB1107

Cat. No.: B15602735

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **GB1107**, a potent and selective galectin-3 inhibitor, is crucial for maintaining laboratory safety and ensuring environmental compliance. As **GB1107** is a halogenated organic compound and is often dissolved in Dimethyl Sulfoxide (DMSO) for research purposes, specific disposal protocols must be followed. This guide provides step-by-step procedures for the safe handling and disposal of **GB1107** waste.

## Immediate Safety Precautions

Before initiating any disposal procedures, it is imperative to consult your institution's specific chemical hygiene plan and waste disposal guidelines. Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (butyl rubber for DMSO), safety goggles, and a lab coat.<sup>[1][2]</sup> All handling of **GB1107**, especially in its powdered form or when preparing solutions, should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.

## Step-by-Step Disposal Procedures

The disposal of **GB1107** waste must adhere to hazardous waste regulations. Under no circumstances should **GB1107** or its solutions be disposed of down the sink or in regular trash.<sup>[3][4][5]</sup>

### 1. Waste Identification and Segregation:

- Identify the Waste Stream: **GB1107** is a halogenated organic compound due to the presence of chlorine and fluorine atoms in its structure.<sup>[6]</sup> Therefore, all waste containing **GB1107** must be classified as halogenated organic waste.<sup>[6][7][8]</sup>
- Segregate Waste: It is critical to segregate halogenated waste from non-halogenated waste streams.<sup>[5][7][8][9]</sup> Mixing these waste types can complicate the disposal process and increase costs.<sup>[8]</sup>
- Solid vs. Liquid Waste:
  - Solid Waste: Unused or expired **GB1107** powder, as well as contaminated lab supplies (e.g., weigh boats, pipette tips, gloves), should be collected in a designated, properly labeled hazardous waste container for solid halogenated organic waste.<sup>[2]</sup>
  - Liquid Waste: Solutions of **GB1107**, typically in DMSO, must be collected in a separate, designated hazardous waste container for liquid halogenated organic waste.<sup>[1][2]</sup>

## 2. Proper Containerization:

- Use Compatible Containers: Collect liquid waste in a chemically compatible, leak-proof container with a secure screw-top cap.<sup>[8][10][11]</sup> Plastic-coated glass or high-density polyethylene (HDPE) containers are generally suitable.
- Leave Headspace: Do not overfill waste containers. Leave at least 10% headspace to allow for vapor expansion.<sup>[11]</sup>
- Keep Containers Closed: Waste containers must be kept closed at all times, except when adding waste, to prevent the release of hazardous vapors.<sup>[3][10][12]</sup>

## 3. Accurate Labeling:

- Label Immediately: Affix a hazardous waste label to the container as soon as the first drop of waste is added.<sup>[3][13]</sup>
- Complete Information: The label must include:
  - The words "Hazardous Waste"<sup>[13]</sup>

- The full chemical name(s) of all components (e.g., "**GB1107**," "Dimethyl Sulfoxide")[\[13\]](#)
- The approximate concentration or percentage of each component.
- The relevant hazard pictograms (e.g., toxic, irritant).
- The accumulation start date.
- The Principal Investigator's name and lab location.[\[13\]](#)

#### 4. Storage of Waste:

- Designated Area: Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[10\]](#)[\[11\]](#)
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.[\[3\]](#)
- Segregate Incompatibles: Store the halogenated waste away from incompatible materials such as acids, bases, and oxidizers.[\[11\]](#)

#### 5. Arranging for Disposal:

- Contact Environmental Health and Safety (EHS): Once the waste container is full or has been in storage for the maximum allowable time per your institution's policy (often 6-12 months), contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.[\[3\]](#)[\[10\]](#)
- Do Not Transport: Do not transport the hazardous waste yourself. Trained EHS personnel will collect it from your laboratory.[\[3\]](#)

## Disposal of Empty Containers

Empty containers that held pure **GB1107** must be managed as hazardous waste unless they are triple-rinsed.[\[3\]](#)

- Rinse the container three times with a suitable solvent (e.g., ethanol or acetone).

- Collect the rinsate as halogenated organic liquid waste.[9]
- After triple-rinsing, deface or remove the original label.[3]
- The container can then be disposed of in the regular laboratory glass or plastic recycling, as appropriate.

## Quantitative Data Summary

The following table summarizes key quantitative data related to the chemical properties and handling of **GB1107**. Specific disposal limits are institution-dependent and should be confirmed with your local EHS office.

Parameter	Value	Source
Chemical Formula	C <sub>20</sub> H <sub>16</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>3</sub> O <sub>4</sub> S	MedKoo Biosciences[10]
Molecular Weight	522.32 g/mol	MedKoo Biosciences[10]
Solubility in DMSO	45 mg/mL (86.15 mM) to 100 mg/mL (191.45 mM)	TargetMol[3], Selleck Chemicals[4]
Storage (Powder)	-20°C for up to 3 years	TargetMol[3]
Storage (In Solvent)	-80°C for up to 2 years	MedChemExpress[2]
Satellite Accumulation Area (SAA) Limit	Max. 55 gallons of hazardous waste	UPenn EHRS[10]
SAA Limit (Acutely Toxic Waste)	Max. 1 quart of liquid or 1 kg of solid	UPenn EHRS[10]

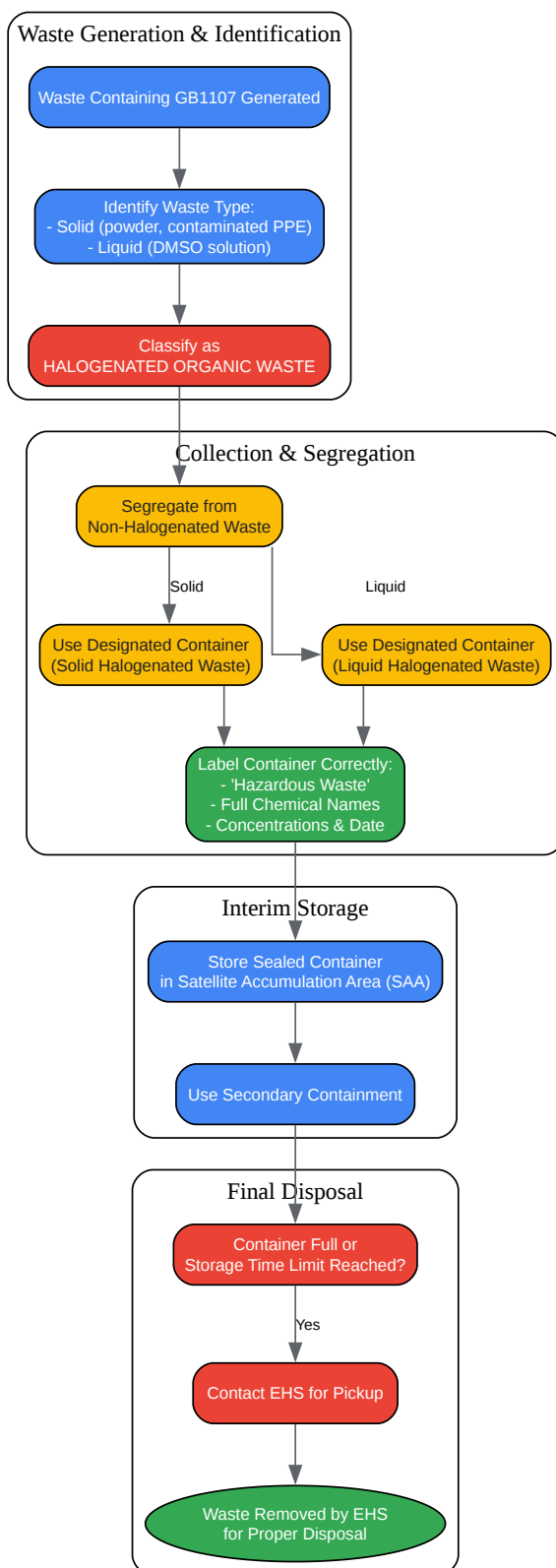
## Experimental Protocols Cited

This document provides procedural guidance for disposal and does not cite specific experimental protocols. For in-vivo formulation, a common preparation involves dissolving **GB1107** in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[3] Waste generated from such experiments should be disposed of as halogenated organic waste.

## Mandatory Visualizations

**GB1107** Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of waste containing **GB1107**.



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Caption: Workflow for the safe disposal of **GB1107** waste.

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## References

- 1. [uwaterloo.ca](http://uwaterloo.ca) [[uwaterloo.ca](http://uwaterloo.ca)]
- 2. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 3. [vumc.org](http://vumc.org) [[vumc.org](http://vumc.org)]
- 4. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [[laborsecurity.com](http://laborsecurity.com)]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [[researchsafety.northwestern.edu](http://researchsafety.northwestern.edu)]
- 6. [bucknell.edu](http://bucknell.edu) [[bucknell.edu](http://bucknell.edu)]
- 7. 7.2 Organic Solvents [[ehs.cornell.edu](http://ehs.cornell.edu)]
- 8. [riskmanagement.sites.olt.ubc.ca](http://riskmanagement.sites.olt.ubc.ca) [[riskmanagement.sites.olt.ubc.ca](http://riskmanagement.sites.olt.ubc.ca)]
- 9. [rtong.people.ust.hk](http://rtong.people.ust.hk) [[rtong.people.ust.hk](http://rtong.people.ust.hk)]
- 10. [ehrs.upenn.edu](http://ehrs.upenn.edu) [[ehrs.upenn.edu](http://ehrs.upenn.edu)]
- 11. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [[cwu.edu](http://cwu.edu)]
- 12. [braun.matse.illinois.edu](http://braun.matse.illinois.edu) [[braun.matse.illinois.edu](http://braun.matse.illinois.edu)]
- 13. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [[case.edu](http://case.edu)]
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